

# Introduction to Bioactive Compounds in *Calophyllum inophyllum*

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## Compound of Interest

Compound Name: *Calophylllic acid*

Cat. No.: B1499388

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*Calophyllum inophyllum*, commonly known as tamanu, is a rich source of various bioactive compounds, including coumarins, xanthenes, and triterpenoids.[1] Among these, Calophyllolide and **Calophylllic acid** are significant components recognized for their therapeutic potential.[1] [2] While Calophyllolide has been the subject of detailed anti-inflammatory studies, **Calophylllic acid** is considered a major bioactive substance in tamanu oil, contributing to its overall therapeutic effects.[2] This guide will synthesize the current understanding of the anti-inflammatory pathways modulated by these compounds.

## Anti-inflammatory Pathways of Calophyllolide

Calophyllolide (CP) has demonstrated significant anti-inflammatory effects in preclinical models. Its mechanisms of action primarily involve the modulation of key inflammatory mediators and pathways.

## Regulation of Inflammatory Cytokines and Mediators

Calophyllolide has been shown to modulate the expression of both pro- and anti-inflammatory cytokines, playing a crucial role in controlling the inflammatory response.[3] In a murine wound healing model, topical application of Calophyllolide led to a significant downregulation of the pro-inflammatory cytokines Interleukin-1 $\beta$  (IL-1 $\beta$ ), Interleukin-6 (IL-6), and Tumor Necrosis Factor- $\alpha$  (TNF- $\alpha$ ).[3] Concurrently, it upregulated the anti-inflammatory cytokine Interleukin-10 (IL-10).[3] This cytokine modulation helps to prevent a prolonged inflammatory phase, which can impair tissue repair.[3]

Furthermore, Calophyllolide markedly reduces the activity of Myeloperoxidase (MPO), an enzyme released by neutrophils that contributes to oxidative stress and tissue damage at the site of inflammation.[\[1\]](#)[\[3\]](#)

Table 1: Quantitative Effects of Calophyllolide on Inflammatory Markers

Marker	Effect	Model	Source
IL-1 $\beta$	Downregulation	Murine cutaneous wound	<a href="#">[3]</a>
IL-6	Downregulation	Murine cutaneous wound	<a href="#">[3]</a>
TNF- $\alpha$	Downregulation	Murine cutaneous wound	<a href="#">[3]</a>
IL-10	Upregulation	Murine cutaneous wound	<a href="#">[3]</a>
MPO Activity	Significant Reduction	Murine cutaneous wound	<a href="#">[1]</a> <a href="#">[3]</a>

## Promotion of M2 Macrophage Polarization

Calophyllolide also influences the phenotype of macrophages, key immune cells in the inflammatory and repair processes. It promotes the polarization of macrophages towards the M2 phenotype, which is associated with anti-inflammatory and pro-resolving functions.[\[3\]](#)[\[4\]](#) This is evidenced by the upregulation of M2-related gene expression.[\[3\]](#)

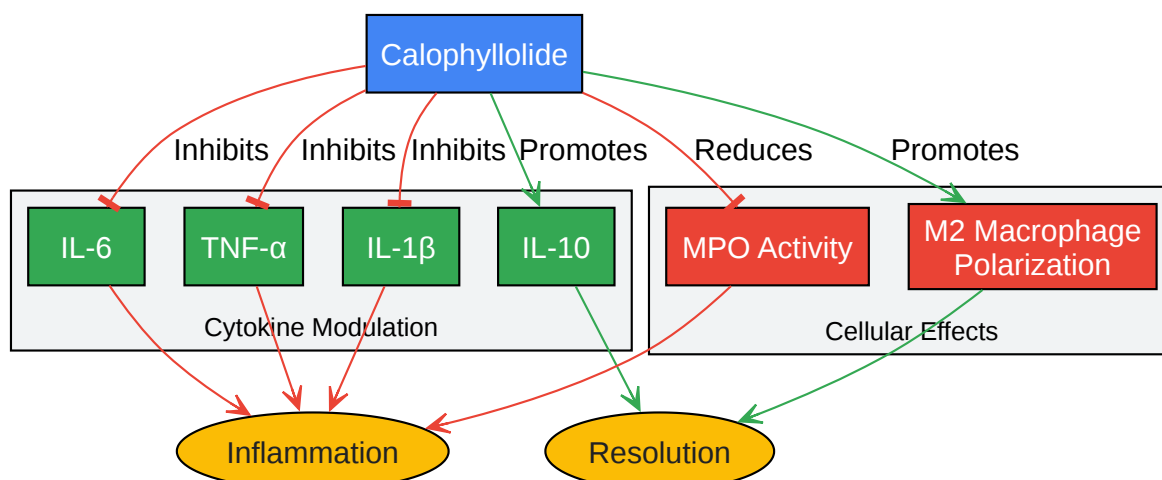


Figure 1: Anti-inflammatory Mechanisms of Calophyllolide

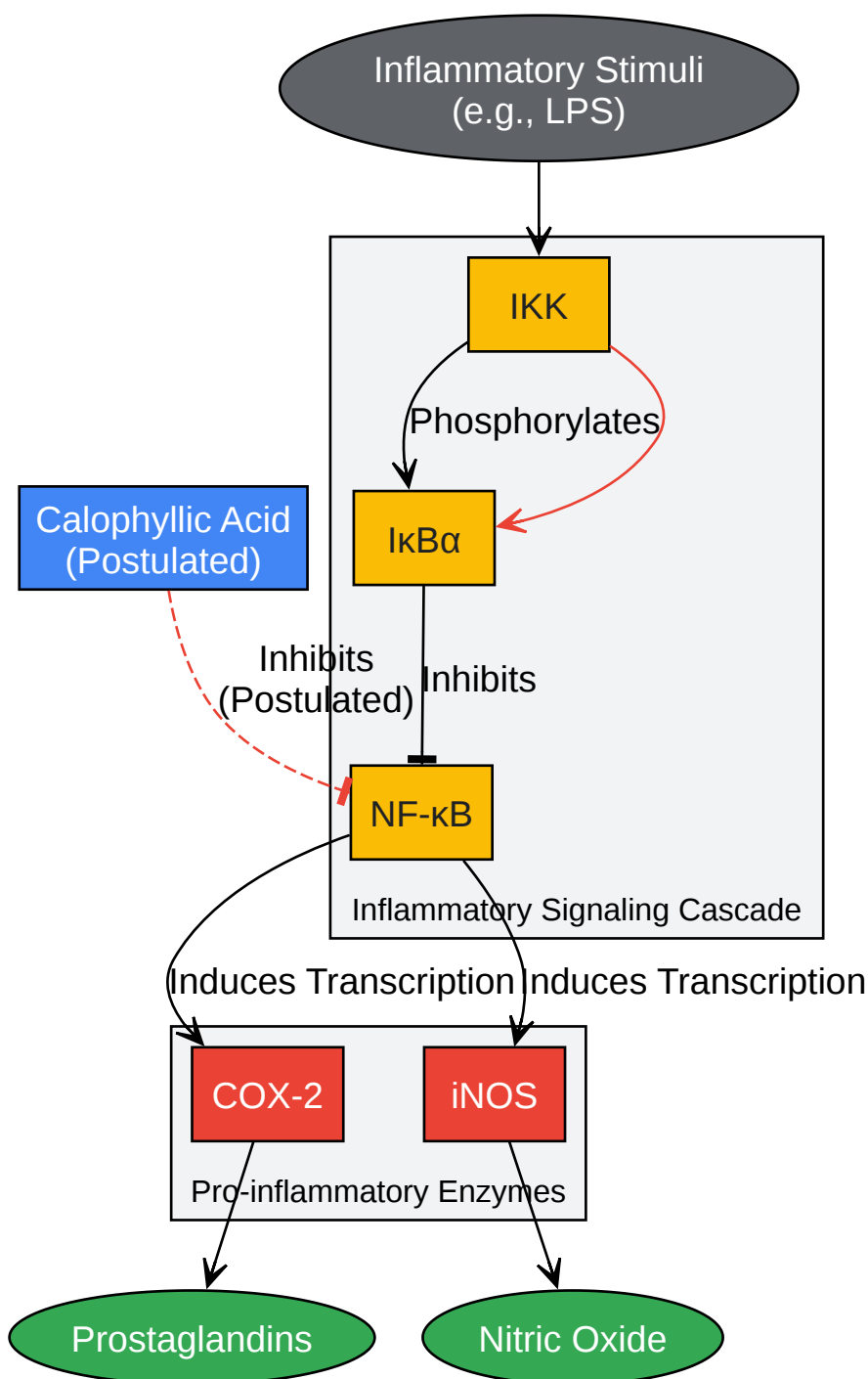


Figure 2: Postulated Anti-inflammatory Pathways of Calophyllic Acid

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## References

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